

Penicillin X Sodium Salt PubChem information

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Compound of Interest

Compound Name: *Penicillin X Sodium Salt*

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Penicillin X Sodium Salt: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Penicillin X Sodium Salt**, a member of the penicillin family of antibiotics. This document collates critical data from PubChem and other scientific resources, presenting it in a structured format to facilitate research and development activities.

Chemical and Physical Properties

Penicillin X Sodium Salt is the sodium salt of 4-Hydroxybenzylpenicillin.^[1] Its chemical and physical properties are summarized below.

Identifiers and Descriptors

Property	Value	Source
PubChem CID	129318428	[1]
CAS Number	5985-13-7	[1]
IUPAC Name	sodium;(2S,5R,6R)-6-[[2-(4-hydroxyphenyl)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylate	[1]
Molecular Formula	C ₁₆ H ₁₇ N ₂ NaO ₅ S	[1]
Synonyms	4-Hydroxybenzylpenicillin Sodium Salt, Penicillin X sodium	[1]

Computed Properties

The following table summarizes the computed physicochemical properties of **Penicillin X Sodium Salt** available on PubChem.

Property	Value	Source
Molecular Weight	372.4 g/mol	[1]
Exact Mass	372.07558710 Da	[1]
Topological Polar Surface Area	135 Å ²	[1]
Heavy Atom Count	25	[1]
Formal Charge	0	[1]
Complexity	565	[1]
Isotope Atom Count	0	[1]
Defined Atom Stereocenter Count	3	[1]
Undefined Atom Stereocenter Count	0	[1]
Defined Bond Stereocenter Count	0	[1]
Undefined Bond Stereocenter Count	0	[1]
Covalently-Bonded Unit Count	2	[1]
Compound Is Canonicalized	Yes	[1]

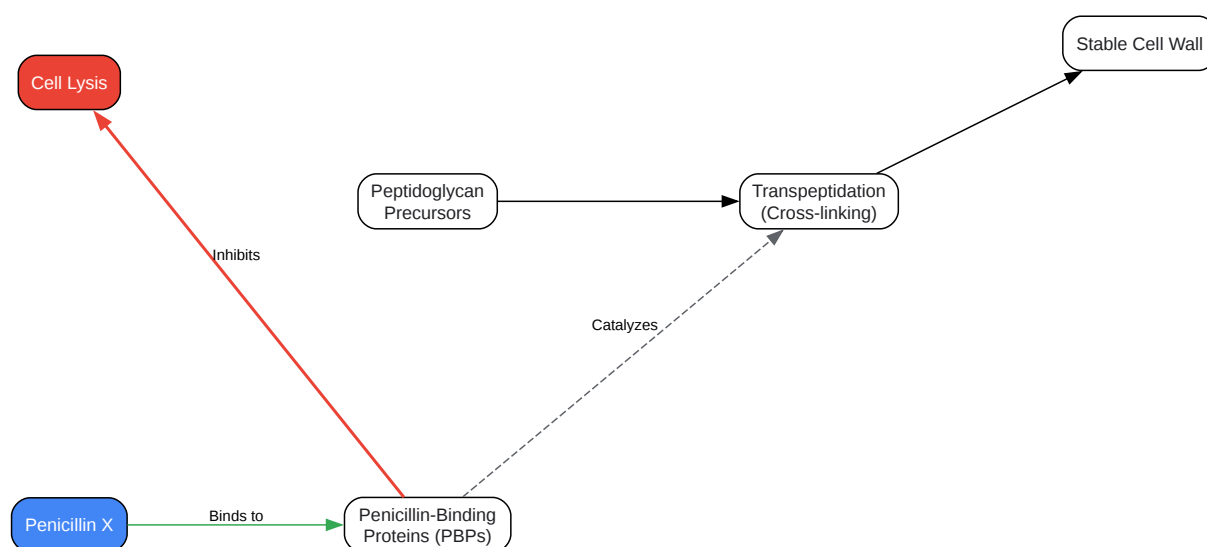
Mechanism of Action

Like other penicillins, Penicillin X exerts its antibacterial effect by inhibiting the synthesis of the bacterial cell wall. This process is crucial for the survival of bacteria, particularly Gram-positive bacteria, which have a thick peptidoglycan layer.

The key steps in the mechanism of action are:

- Binding to Penicillin-Binding Proteins (PBPs): Penicillins bind to and inactivate PBPs, which are enzymes essential for the final steps of peptidoglycan synthesis.[2][3][4]

- **Inhibition of Transpeptidation:** Specifically, penicillins inhibit the transpeptidase activity of PBPs.[4] This enzyme is responsible for cross-linking the peptide chains of the peptidoglycan strands, a process that provides the cell wall with its structural integrity.[3]
- **Cell Wall Weakening and Lysis:** The inhibition of cross-linking weakens the bacterial cell wall. [3] This, combined with the action of bacterial autolysins, leads to cell lysis and bacterial death.



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Mechanism of Action of Penicillin X.

Experimental Protocols

While specific, detailed experimental protocols for **Penicillin X Sodium Salt** are not readily available in the public domain, this section outlines general methodologies applicable to the synthesis and analysis of penicillins.

General Synthesis of Penicillin Salts

A general method for the preparation of penicillin salts involves the reaction of the free acid form of the penicillin with a corresponding base. For the synthesis of a sodium salt, this would typically involve:

- **Dissolution:** The penicillin free acid is dissolved in a suitable organic solvent, such as ethanol or a mixture of solvents.
- **Neutralization:** A solution of a sodium base, such as sodium hydroxide or sodium bicarbonate, is added dropwise to the penicillin solution with stirring. The pH is carefully monitored and adjusted to a neutral or slightly basic range.
- **Crystallization:** The sodium salt of the penicillin, being less soluble in the organic solvent, will precipitate out of the solution. The crystallization process can be encouraged by cooling the mixture.
- **Isolation and Drying:** The resulting crystals are collected by filtration, washed with a cold solvent to remove any impurities, and then dried under vacuum to yield the final product.

A patent for a method of synthesizing penicillin sodium and potassium salts describes a process involving dissolving the penicillin in a solvent, adding a sodium or potassium salt solution, and then using a rotatory evaporator to remove the solvent and crystallize the product, followed by vacuum drying.^[5]

Analytical Methods

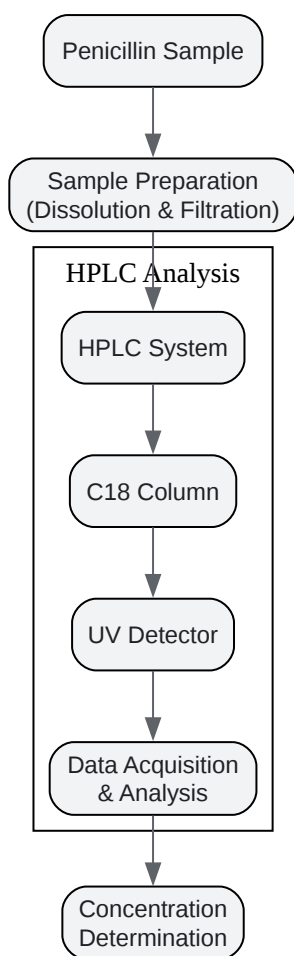
High-Performance Liquid Chromatography (HPLC) is a widely used technique for the analysis and quantification of penicillins.

General HPLC Method for Penicillin Analysis:

- **Mobile Phase:** A common mobile phase is a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol). The exact ratio is optimized for the specific penicillin being analyzed.
- **Stationary Phase:** A C18 reversed-phase column is typically used.

- Detection: UV detection is commonly employed, with the wavelength set to the absorbance maximum of the penicillin derivative.
- Quantification: The concentration of the penicillin is determined by comparing the peak area of the sample to that of a known standard.

One specific method for the assay of Penicillin G Sodium utilizes a mobile phase of 0.01M monobasic potassium phosphate and methanol (60:40) with UV detection at 220 nm.[6]



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General workflow for HPLC analysis of penicillins.

Biological Activity and Applications

Penicillin X, like other penicillins, is an antibiotic that is effective against susceptible strains of bacteria. The antimicrobial spectrum is generally focused on Gram-positive bacteria. Penicillins

are used in a variety of research and clinical applications, including:

- Antimicrobial Susceptibility Testing: To determine the sensitivity of bacterial isolates to different antibiotics.
- Cell Culture: As a supplement in cell culture media to prevent bacterial contamination.
- Infection Models: In animal models to study the efficacy of new antimicrobial agents.

Safety and Handling

Penicillins are known allergens and can cause hypersensitivity reactions in susceptible individuals. Appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, should be worn when handling **Penicillin X Sodium Salt**. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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